

# Prudent Disposal of Matlystatin D: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Matlystatin D*

Cat. No.: *B136655*

[Get Quote](#)

Providing essential safety and logistical information for the proper disposal of **Matlystatin D** is critical for maintaining a safe laboratory environment. Due to the absence of a specific Safety Data Sheet (SDS) detailing the explicit disposal protocol for **Matlystatin D**, this guide synthesizes general best practices for the handling and disposal of potent, biologically active small molecules in a research setting. Researchers must consult their institution's Environmental Health and Safety (EHS) department for specific regulations and guidance.

**Matlystatin D** is a member of the matlystatin family of compounds, which are known as hydroxamate metallopeptidase inhibitors.<sup>[1][2]</sup> While specific toxicity and environmental hazard data for **Matlystatin D** are not readily available, its biological activity warrants careful handling and disposal to prevent unintended environmental release or exposure.

## Quantitative Data and Chemical Properties

A summary of the known chemical properties of **Matlystatin D** is provided below to inform handling and disposal decisions.

Property	Value	Reference
Molecular Formula	C27H44N6O6	[3]
Molecular Weight	552.7 g/mol	[3]
IUPAC Name	(2R)-N-[(2S)-1-hydroxy-6-methyl-4-oxo-1-[(2S)-2-(propan-2-yl)piperazin-1-yl]heptan-3-yl]-2-[2-(hydroxycarbamoyl)methyl]heptanamide	[3]
PubChem CID	3035710	[3]

## Experimental Protocols: General Disposal Procedure for Small Molecule Inhibitors

The following procedure outlines a generalized, conservative approach for the disposal of small quantities of **Matlystatin D** typically used in a research laboratory setting. This protocol is based on standard practices for chemical waste management.

### 1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including a lab coat, nitrile gloves, and safety glasses, when handling **Matlystatin D**. [4][5]

### 2. Waste Segregation and Collection:

- Solid Waste:** Dispose of all solid materials contaminated with **Matlystatin D** (e.g., pipette tips, microfuge tubes, gloves, weighing paper) in a dedicated, clearly labeled hazardous waste container. The container should be a sealable, puncture-resistant container.
- Liquid Waste:** Collect all liquid waste containing **Matlystatin D**, including unused solutions and contaminated solvents, in a designated, sealed, and clearly labeled hazardous waste container. Do not mix with incompatible wastes.

- Sharps: Any sharps, such as needles or razor blades, contaminated with **Matlystatin D** must be disposed of in a designated sharps container.[\[6\]](#)

### 3. Decontamination:

- Decontaminate all surfaces and non-disposable equipment that have come into contact with **Matlystatin D**. A common procedure involves washing with a suitable laboratory detergent followed by rinsing with water and an appropriate solvent.

### 4. Waste Storage:

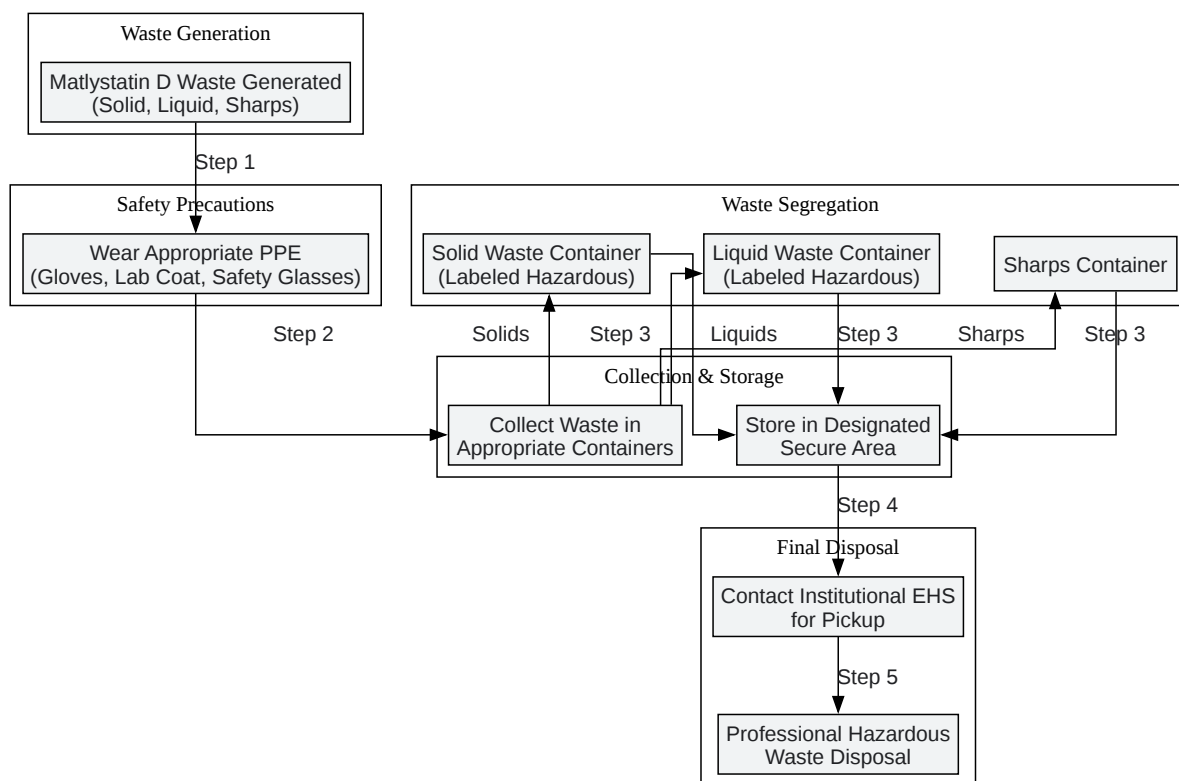
- Store hazardous waste containers in a designated, secure area away from general laboratory traffic. Ensure containers are tightly closed to prevent leaks or spills.[\[4\]](#)

### 5. Final Disposal:

- Arrange for the pickup and disposal of the hazardous waste through your institution's EHS department. All chemical waste should be managed and disposed of as chemical waste according to institutional guidelines.[\[5\]](#)
- Do not dispose of **Matlystatin D** down the drain or in the regular trash.[\[5\]](#) While some chemicals may be approved for drain disposal, without specific data on **Matlystatin D**'s environmental impact, a conservative approach is necessary.[\[5\]](#)

## Visualizing the Disposal Workflow

The following diagram illustrates a general decision-making workflow for the disposal of laboratory chemical waste, which is applicable to **Matlystatin D**.



[Click to download full resolution via product page](#)

Caption: General workflow for the safe disposal of **Matlystatin D** waste in a laboratory setting.

Disclaimer: This information is intended as a general guide. Always follow the specific safety and disposal procedures established by your institution and consult with your Environmental Health and Safety department for any questions or concerns.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. MEROPS - the Peptidase Database [ebi.ac.uk]
- 2. MEROPS - the Peptidase Database [ebi.ac.uk]
- 3. Matlystatin D | C27H44N6O6 | CID 3035710 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. fishersci.com [fishersci.com]
- 5. nems.nih.gov [nems.nih.gov]
- 6. Biohazardous Waste Disposal Procedures | Research and Innovation [unh.edu]
- To cite this document: BenchChem. [Prudent Disposal of Matlystatin D: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b136655#matlystatin-d-proper-disposal-procedures]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)